

Cesium Tribromide: A Solid Alternative for Bromine Storage and Transport

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Compound of Interest

Compound Name: Cesium tribromide

Cat. No.: B13813981

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Cesium tribromide (CsBr_3) is a stable, crystalline solid that serves as a convenient and safer alternative to handling liquid bromine. As a polyhalide, it contains the tribromide anion (Br_3^-), which allows for the controlled release of molecular bromine (Br_2) upon decomposition. This property makes **cesium tribromide** a valuable reagent for various applications in research and development, particularly in organic synthesis and drug development, where precise and safe handling of bromine is crucial.

Cesium tribromide is an orange to dark red crystalline solid that is relatively stable in air but decomposes in the presence of water to release bromine.^[1] This reactivity profile allows for its use as a solid source of bromine that can be activated under specific conditions.

Quantitative Data

The key quantitative properties of **cesium tribromide** related to its function as a bromine storage and transport material are summarized in the table below.

Property	Value	Reference
Molecular Formula	CsBr ₃	N/A
Molar Mass	372.62 g/mol	N/A
Appearance	Orange to dark red crystalline solid	[2]
Bromine Content (by mass)	~42.89%	[1]
Melting Point	Decomposes	[2]

Experimental Protocols

Protocol 1: Synthesis of Cesium Tribromide (CsBr₃)

This protocol describes a common method for the laboratory-scale synthesis of **cesium tribromide** from cesium bromide and liquid bromine.[1]

Materials:

- Cesium bromide (CsBr), finely powdered
- Liquid bromine (Br₂)
- Glass reaction vessel with a stirrer
- Heating mantle or oil bath
- Fume hood

Procedure:

- In a well-ventilated fume hood, add finely powdered cesium bromide to a glass reaction vessel.
- Carefully add liquid bromine to the cesium bromide with continuous stirring. A stoichiometric amount or a slight excess of bromine can be used.

- Gently heat the mixture while stirring. The exact temperature and time will depend on the scale of the reaction, but gentle warming is typically sufficient to initiate the reaction.
- Continue heating until the excess bromine has been driven off, and a solid orange to dark red product is obtained.
- Allow the reaction vessel to cool to room temperature.
- The resulting **cesium tribromide** should be stored in a tightly sealed container to protect it from moisture.

Protocol 2: Controlled Release of Bromine via Hydrolysis

This protocol details the release of bromine from **cesium tribromide** through decomposition in water.^[1]

Materials:

- **Cesium tribromide** (CsBr_3)
- Deionized water
- Reaction flask
- Stir plate and stir bar

Procedure:

- Add a known quantity of **cesium tribromide** to a reaction flask.
- Slowly add deionized water to the flask while stirring. The **cesium tribromide** will dissolve and decompose, releasing bromine, which is visible as a reddish-brown color in the solution.
- The concentration of the resulting bromine solution can be controlled by adjusting the amount of water added. More concentrated solutions will exhibit a more intense color and a higher vapor pressure of bromine.

- The aqueous bromine solution can then be used for subsequent chemical reactions.

Protocol 3: Quantitative Analysis of Bromine Release

This protocol outlines a general method for the quantitative determination of released bromine using titration.^[2]

Materials:

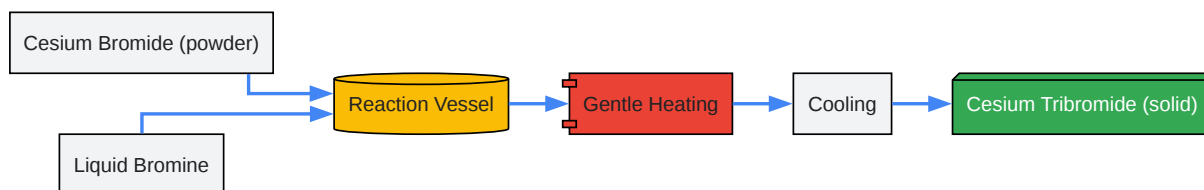
- Aqueous bromine solution from Protocol 2
- Potassium iodide (KI) solution
- Standardized sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Starch indicator solution
- Burette, flasks, and other standard titration equipment

Procedure:

- Take a known volume of the aqueous bromine solution.
- Add an excess of potassium iodide solution. The bromine will react with the iodide to form iodine, which appears as a yellow to brown color.
 - $\text{Br}_2 + 2\text{I}^- \rightarrow 2\text{Br}^- + \text{I}_2$
- Titrate the liberated iodine with a standardized solution of sodium thiosulfate until the solution becomes a pale yellow color.
 - $\text{I}_2 + 2\text{S}_2\text{O}_3^{2-} \rightarrow 2\text{I}^- + \text{S}_4\text{O}_6^{2-}$
- Add a few drops of starch indicator solution. The solution will turn a deep blue-black color due to the formation of the starch-iodine complex.
- Continue the titration with sodium thiosulfate until the blue-black color disappears, indicating the endpoint.

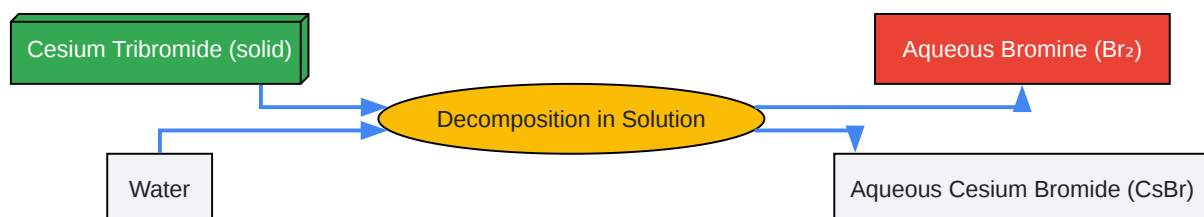
- Record the volume of sodium thiosulfate solution used and calculate the amount of bromine released from the **cesium tribromide**.

Visualizations



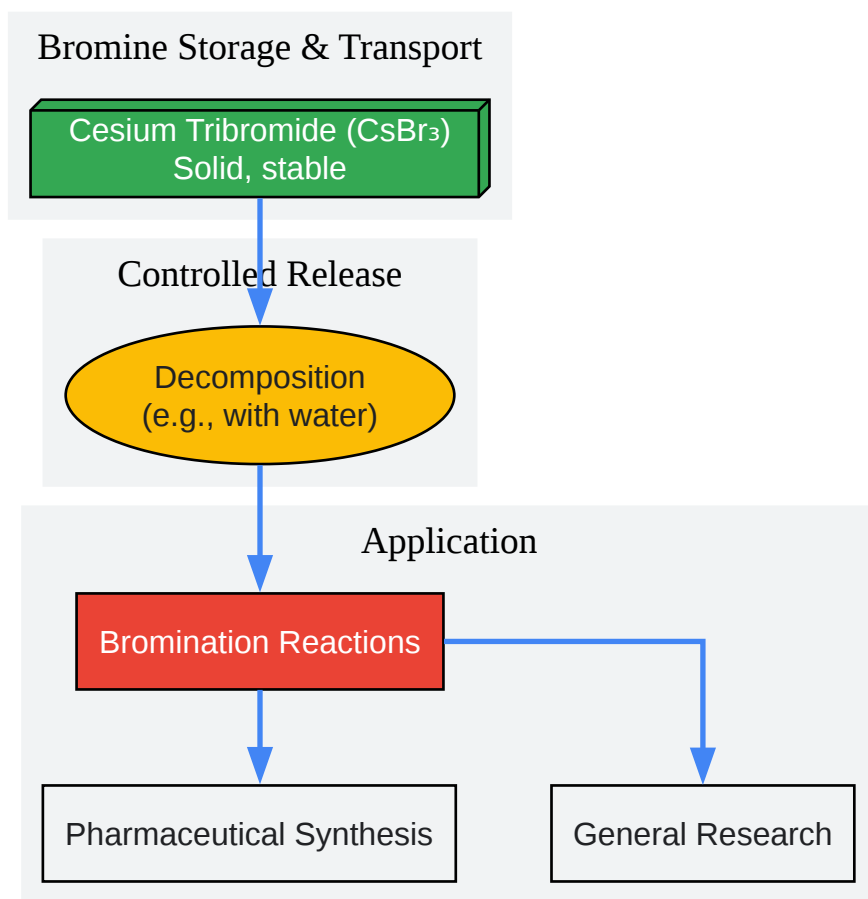
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Synthesis of **Cesium Tribromide**



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Controlled Release of Bromine



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Application Pathway of **Cesium Tribromide**

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References

- 1. researchgate.net [researchgate.net]
- 2. Caesium tribromide - Wikipedia [en.wikipedia.org]
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